

Propylene glycol dioleate CAS number and molecular weight.

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Propylene glycol dioleate*

Cat. No.: *B085745*

[Get Quote](#)

An In-depth Technical Guide to **Propylene Glycol Dioleate**: Properties, Synthesis, and Applications

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of **Propylene Glycol Dioleate**, a versatile oleochemical with significant applications in the pharmaceutical, cosmetic, and industrial sectors. This document details its fundamental chemical and physical properties, outlines established experimental protocols for its synthesis, and explores its role as a pharmaceutical excipient, particularly in advanced drug delivery systems.

Core Chemical and Physical Properties

Propylene Glycol Dioleate is the diester of propylene glycol and oleic acid. Its chemical identity and key physical properties are summarized below.

Chemical Identifiers

Identifier	Value
CAS Number	105-62-4
IUPAC Name	2-[(Z)-octadec-9-enoyl]oxypropyl (Z)-octadec-9-enoate[1]
Molecular Formula	C ₃₉ H ₇₂ O ₄ [1]
Synonyms	1-Methyl-1,2-ethanediyl dioleate, PGDO, Propane-1,2-diyl dioleate

Physicochemical Data

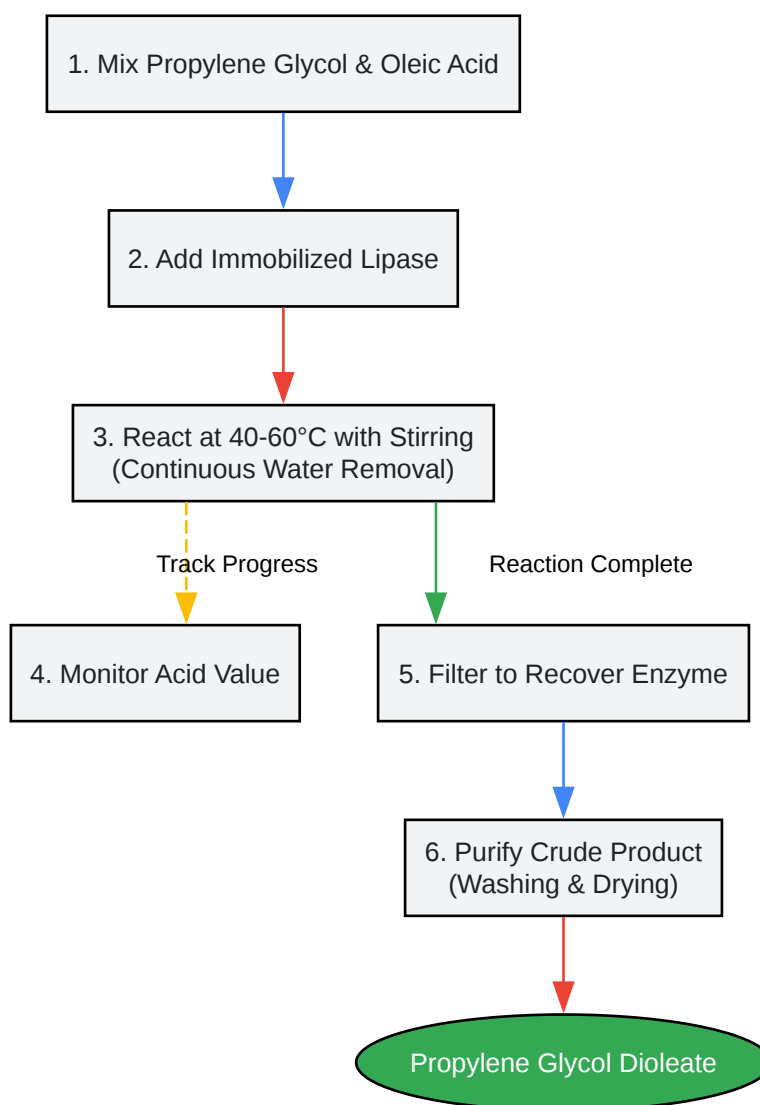
Property	Value	Source
Molecular Weight	~605.0 g/mol	[2]
Appearance	Oily, viscous yellow to amber colored liquid	
Solubility	Water-insoluble	

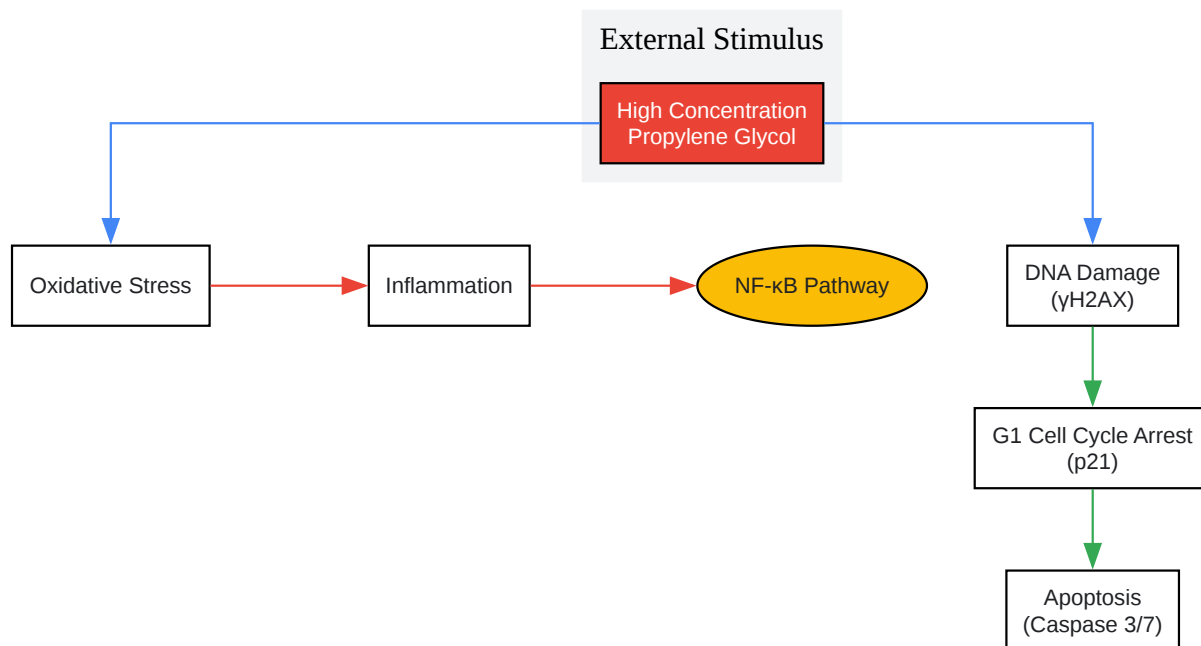
Applications in Pharmaceutical Formulations

Propylene glycol dioleate is a widely utilized excipient in the pharmaceutical industry, primarily valued for its properties as an emulsifier, solvent, and penetration enhancer. Its lipophilic nature makes it particularly suitable for the formulation of poorly water-soluble drugs.

One of the most significant applications of **propylene glycol dioleate** is in the development of Self-Emulsifying Drug Delivery Systems (SEDDS). SEDDS are isotropic mixtures of oils, surfactants, and co-solvents that spontaneously form fine oil-in-water emulsions upon gentle agitation in aqueous media, such as the gastrointestinal fluids. This spontaneous emulsification leads to the formation of small lipid droplets, which provide a large surface area for drug absorption, thereby enhancing the bioavailability of poorly soluble active pharmaceutical ingredients (APIs).

The logical workflow for developing a SEDDS formulation is outlined below.





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. Propylene Glycol Dioleate | C39H72O4 | CID 6436863 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. Acute and subacute oral toxicity of propylene glycol enantiomers in mice and the underlying nephrotoxic mechanism - PubMed [pubmed.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [Propylene glycol dioleate CAS number and molecular weight.]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b085745#propylene-glycol-dioleate-cas-number-and-molecular-weight]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com